

Application Notes and Protocols for 2-(Pentyloxy)ethanol in Cleaning Solutions

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Compound of Interest

Compound Name: **2-(Pentyloxy)ethanol**

Cat. No.: **B1594470**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Pentyloxy)ethanol, also known as ethylene glycol monopentyl ether, is a high-performance organic solvent belonging to the glycol ether family. Its amphiphilic nature, possessing both a hydrophilic hydroxyl group and a hydrophobic pentyloxy group, makes it an effective solvent for a wide range of substances, including polar and non-polar soils.^[1] This unique property profile makes **2-(pentyloxy)ethanol** a valuable component in the formulation of various cleaning solutions for both industrial and household applications.^[2]

These application notes provide a comprehensive overview of the use of **2-(pentyloxy)ethanol** in cleaning formulations. The document details its physicochemical properties, cleaning performance, material compatibility, and includes experimental protocols for its evaluation. The information is intended to guide researchers and professionals in the development and optimization of cleaning solutions for diverse applications, including the cleaning of laboratory equipment and surfaces in research and drug development settings.

Physicochemical Properties

Understanding the physical and chemical properties of **2-(pentyloxy)ethanol** is crucial for formulating effective and stable cleaning solutions.

Property	Value	Reference
CAS Number	6196-58-3	[3][4]
Molecular Formula	C ₇ H ₁₆ O ₂	[3][4]
Molecular Weight	132.20 g/mol	[3][4]
Appearance	Colorless liquid	
Odor	Mild	[5]
Boiling Point	Not experimentally determined; estimated	[1]
Solubility in Water	Data not available, but other glycol ethers with similar alkyl chain lengths have limited water solubility.	[1]
Octanol/Water Partition Coefficient (logP)	1.3	[4]

Applications in Cleaning Solutions

2-(Pentyloxy)ethanol is a versatile solvent that can be incorporated into a variety of cleaning formulations, typically at concentrations ranging from 1% to 10% by weight.[6][7] Its primary functions in a cleaning solution are to act as a solvent to dissolve and lift soils, and as a coupling agent to stabilize the formulation.[5]

Types of Cleaning Formulations:

- All-Purpose Cleaners: Its ability to tackle a variety of soils makes it suitable for general-purpose hard surface cleaners.
- Degreasers: Due to its excellent solvency for oils and greases, it is highly effective in heavy-duty degreasing formulations for industrial and institutional use.[8][9]
- Glass Cleaners: The controlled evaporation rate of glycol ethers can contribute to streak-free cleaning.[2]

- Specialty Cleaners: It can be used in formulations for removing specific types of soils, such as inks, resins, and waxes.[5]

Performance Data (Representative)

While specific experimental data for **2-(pentyloxy)ethanol** is limited, the following tables provide representative performance data based on the known properties of analogous glycol ethers, such as ethylene glycol monobutyl ether and propylene glycol n-butyl ether.

Table 1: Representative Cleaning Efficacy of a Formulation Containing 5% **2-(Pentyloxy)ethanol**

Soil Type	Substrate	Cleaning Efficacy (%)
Greasy Soil (e.g., lubricating grease)	Stainless Steel	95 - 99
Oily Soil (e.g., motor oil)	Ceramic Tile	92 - 97
Particulate Soil (e.g., dust, clay)	Vinyl Flooring	85 - 90
Soap Scum	Glass	90 - 95

Note: Efficacy is determined by comparing the soiled surface before and after cleaning, typically measured by gravimetric analysis or colorimetry.

Table 2: Representative Surface Tension of Aqueous Solutions of **2-(Pentyloxy)ethanol** at 25°C

Concentration in Water (wt%)	Surface Tension (mN/m)
0.1	55 - 60
0.5	40 - 45
1.0	30 - 35
5.0	25 - 30

Note: Lower surface tension allows the cleaning solution to wet surfaces more effectively and penetrate soils.[10]

Table 3: Representative Material Compatibility of **2-(Pentyloxy)ethanol**

Material	Compatibility
Metals	
Stainless Steel	Excellent
Aluminum	Good
Brass	Good
Plastics	
Polypropylene (PP)	Good
Polyethylene (HDPE)	Good
Polyvinyl Chloride (PVC)	Fair to Good (testing recommended)
Polycarbonate (PC)	May cause crazing; testing required
Elastomers	
Viton®	Fair (testing recommended)
Neoprene	Not Recommended
Natural Rubber	Not Recommended

Note: It is always recommended to test the compatibility of a cleaning formulation with a specific material before widespread use.[5]

Experimental Protocols

The following are detailed protocols for evaluating the performance of cleaning solutions containing **2-(pentyloxy)ethanol**.

Protocol for Cleaning Efficacy Testing (Gravimetric Method)

Objective: To quantify the ability of a cleaning solution to remove a specific soil from a substrate.

Materials:

- Substrate coupons (e.g., stainless steel, ceramic, vinyl)
- Artificial soil (e.g., grease, oil, particulate mixture)
- Cleaning solution containing **2-(pentyloxy)ethanol**
- Control cleaning solution (e.g., water)
- Beakers
- Pipettes
- Analytical balance (± 0.0001 g)
- Drying oven
- Mechanical cleaning apparatus (optional, for standardized agitation)

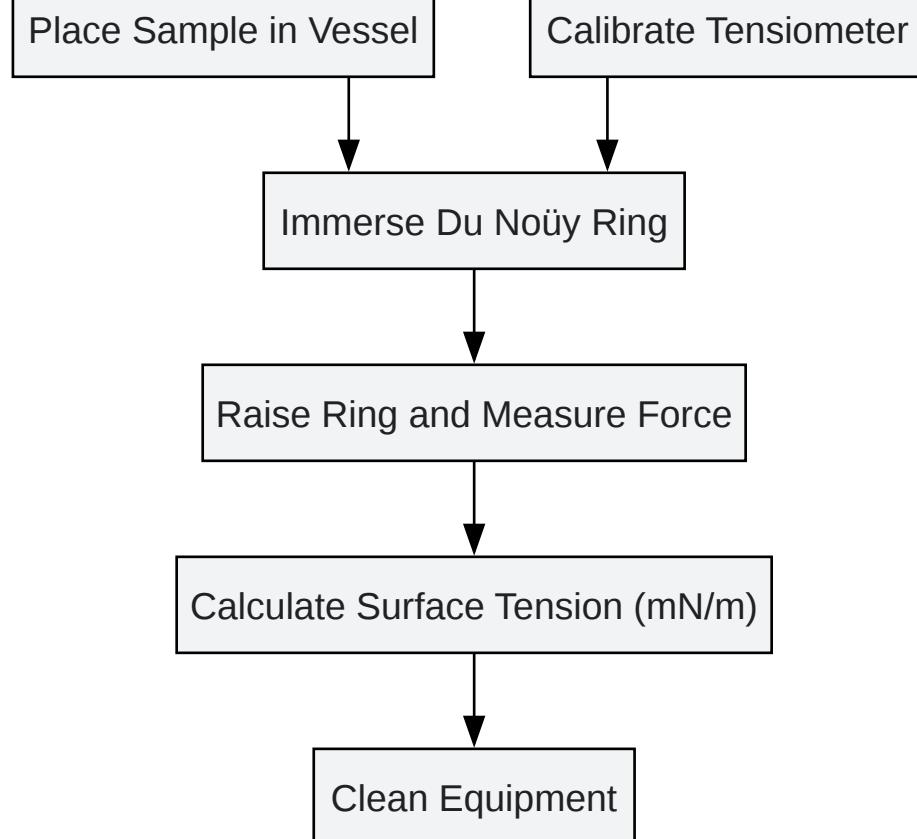
Procedure:

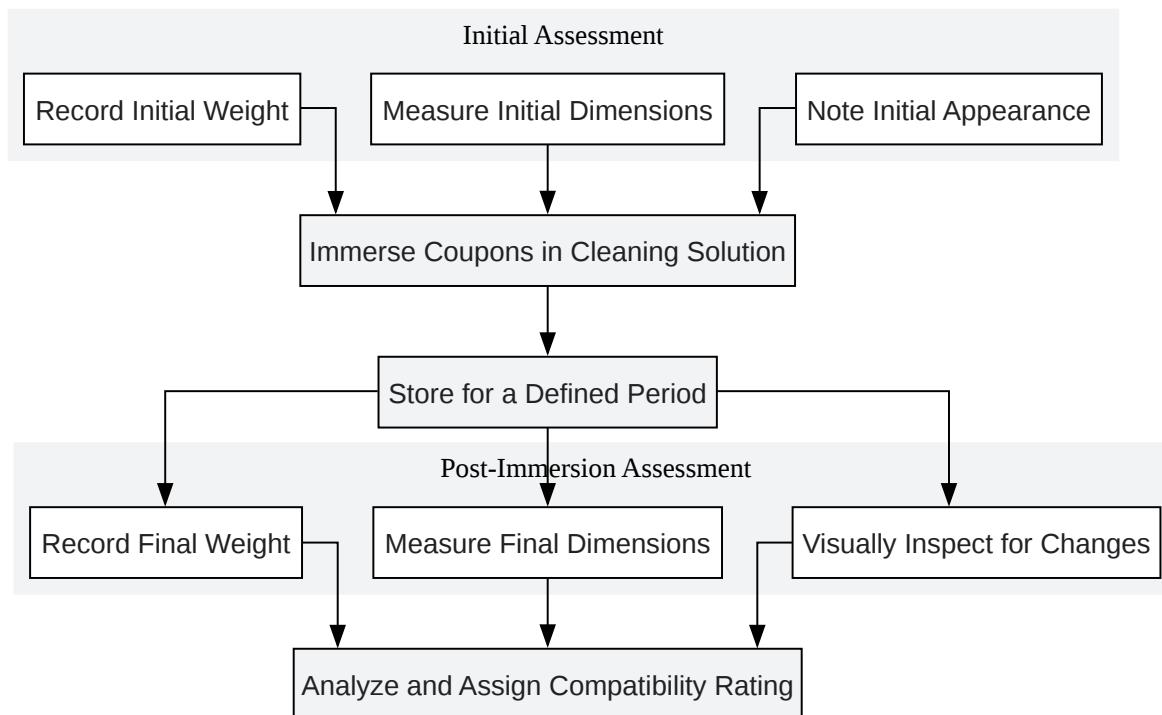
- Coupon Preparation: Clean and dry the substrate coupons thoroughly. Record the initial weight of each clean, dry coupon (W_1).
- Soiling: Apply a consistent amount of the artificial soil to a defined area on each coupon.
- Curing: Allow the soiled coupons to cure under specified conditions (e.g., 24 hours at room temperature).
- Weighing Soiled Coupons: Record the weight of each soiled, cured coupon (W_2). The initial weight of the soil is $W_2 - W_1$.

- Cleaning:
 - Immerse a soiled coupon in the cleaning solution for a specified time (e.g., 5 minutes).
 - Apply a standardized cleaning action (e.g., gentle wiping with a lint-free cloth, mechanical scrubbing).
 - Rinse the coupon with deionized water.
- Drying: Dry the cleaned coupons in an oven at a specified temperature until a constant weight is achieved.
- Final Weighing: Record the final weight of the cleaned, dry coupon (W_3). The weight of the remaining soil is $W_3 - W_1$.
- Calculation: Calculate the cleaning efficacy as follows: Cleaning Efficacy (%) = $[(W_2 - W_1) - (W_3 - W_1)] / (W_2 - W_1) * 100$



Prepare Aqueous Solutions of 2-(Pentyloxy)ethanol



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